

# Commercial Sourcing and Synthetic Guide for 2-Acetyl-3-methylthiophene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Acetyl-3-methylthiophene

Cat. No.: B083005

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and synthetic pathways for **2-Acetyl-3-methylthiophene**, a key building block in medicinal chemistry and materials science. This document is intended to assist researchers, chemists, and procurement specialists in sourcing this compound and understanding its synthesis for research and development purposes.

## Commercial Suppliers

**2-Acetyl-3-methylthiophene** (CAS No. 13679-72-6) is readily available from a variety of commercial chemical suppliers. The following table summarizes key information from prominent vendors to facilitate direct comparison. Purity levels are typically around 98%, with variations in available quantities and pricing.

| Supplier                           | Product Name                     | CAS Number | Purity            | Available Quantities                                      |
|------------------------------------|----------------------------------|------------|-------------------|-----------------------------------------------------------|
| Sigma-Aldrich                      | 2-Acetyl-3-methylthiophene, 98%  | 13679-72-6 | 98%               | 5 g, and other sizes available.                           |
| Georganics                         | 2-Acetyl-3-methylthiophene       | 13679-72-6 | High Purity       | Milligrams to multi-kilogram batches. <a href="#">[1]</a> |
| Santa Cruz Biotechnology           | 2-Acetyl-3-methylthiophene       | 13679-72-6 | N/A               | Inquire for details. <a href="#">[2]</a>                  |
| ECHO CHEMICAL CO., LTD.            | 2-Acetyl-3-Methylthiophene       | 13679-72-6 | N/A               | 100 mg. <a href="#">[3]</a>                               |
| BOC Sciences                       | 2-acetyl-3-methyl thiophene      | 13679-72-6 | 95.00 to 100.00 % | Inquire for details. <a href="#">[4]</a>                  |
| Loba Chemie                        | 2-ACETYL THIOPHENE For Synthesis | 88-15-3    | 98%               | 100 ml, 500 ml, 2500 ml. <a href="#">[5]</a>              |
| CDH Fine Chemical                  | 2-Acetyl Thiophene for Synthesis | 88-15-3    | 98.0%             | 100 ml, 500 ml. <a href="#">[6]</a>                       |
| Navone Specialties (OPC) Pvt. Ltd. | 2-Acetyl Thiophene               | 88-15-3    | N/A               | Inquire for details. <a href="#">[7]</a>                  |

Note: While some suppliers list the related compound 2-Acetylthiophene (CAS No. 88-15-3), it is crucial to verify the exact isomer required for your application.

## Physicochemical Properties

| Property          | Value                               |
|-------------------|-------------------------------------|
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> OS[2] |
| Molecular Weight  | 140.20 g/mol [2]                    |
| Boiling Point     | 98-99 °C/14 mmHg (lit.)             |
| Density           | 1.124 g/mL at 25 °C (lit.)          |
| Refractive Index  | n <sub>20/D</sub> 1.562 (lit.)      |
| Flash Point       | 93 °C (closed cup)                  |

## Experimental Protocols: Synthesis of Thiophene Derivatives

While specific experimental protocols for the direct application of **2-Acetyl-3-methylthiophene** are proprietary and application-dependent, a general synthetic route for related 5-aryl-2-acetylthiophenes can be informative for researchers interested in derivatization. The following is a generalized procedure based on published literature for the synthesis of thiophene derivatives, which often utilize acetylated thiophenes as starting materials.[8]

### General Synthesis of 5-Aryl-2-Acetylthiophene Derivatives:

- Preparation of  $\beta$ -Aryl- $\beta$ -chloroacrolein:
  - At 0 °C, slowly add 1.5 equivalents of phosphorus oxychloride (POCl<sub>3</sub>) to 1.5 equivalents of dimethylformamide (DMF) and stir for 10 minutes to form the Vilsmeier reagent.
  - Add a solution of the desired acetophenone (0.7 g) in DMF dropwise to the Vilsmeier reagent.
  - Heat the reaction mixture to 60 °C and monitor the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, cool the solution to room temperature and pour it into a 10% aqueous sodium acetate solution (pH ≈ 4).

- Cyclization to form the Thiophene Ring:
  - To a solution of 1 equivalent of sodium sulfide nonahydrate ( $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ ) in DMF, add the previously prepared  $\beta$ -aryl- $\beta$ -chloroacrolein.
  - Stir the mixture at 60 °C, monitoring by TLC.
  - After the reaction is complete, rapidly add 1 equivalent of chloroacetone and continue stirring at 60 °C for 6 hours.
  - Add 1 equivalent of potassium carbonate ( $\text{K}_2\text{CO}_3$ ) dissolved in a small amount of water to the reaction.
  - Stir for 30 minutes at 60 °C, then cool to room temperature and pour into water.
  - Filter the resulting solid, wash with water, and recrystallize from ethanol to obtain the 5-aryl-2-acetylthiophene derivative.

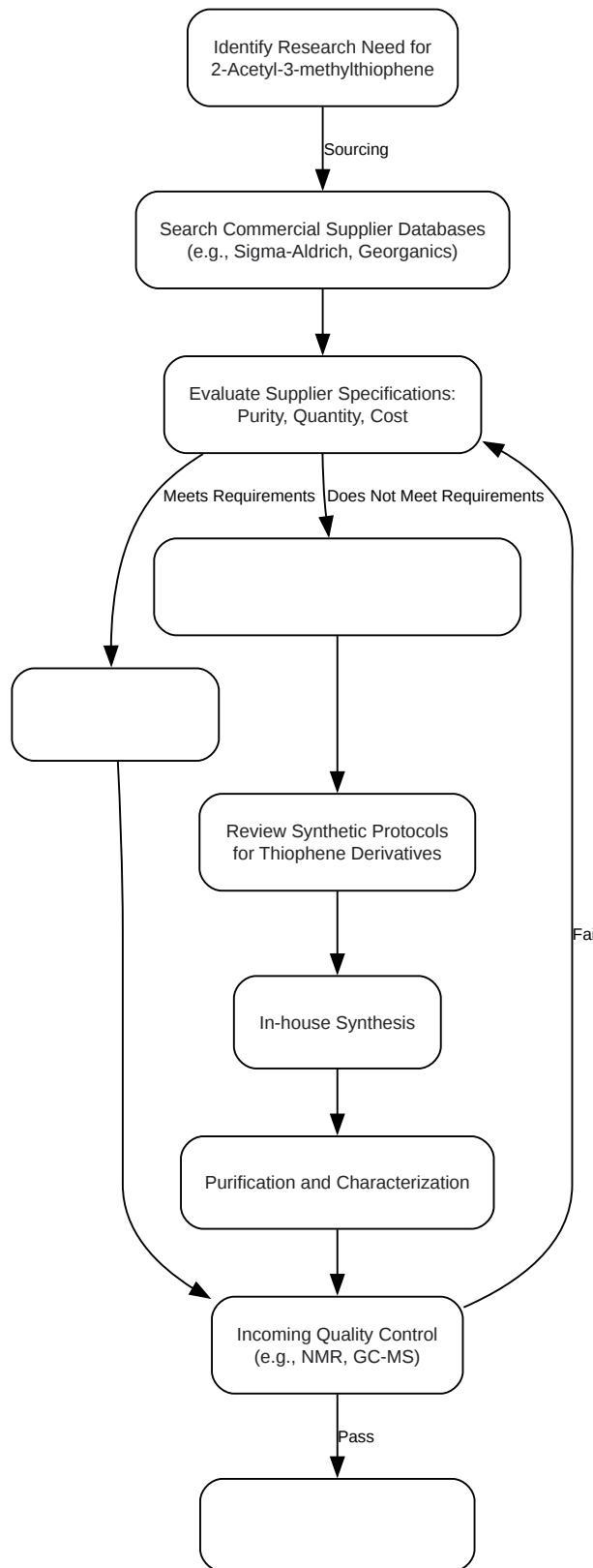
## Applications in Drug Discovery

Thiophene-containing compounds are of significant interest in drug discovery. 2-Acetylthiophene derivatives, in particular, serve as crucial intermediates for the synthesis of various biologically active molecules. Research has shown their utility in developing:

- Anticancer Agents: Chalcone derivatives of 2,5-dichloro-3-acetylthiophene have been synthesized and evaluated for their in vitro antifungal, antitubercular, and cytotoxic activities against prostate cancer cell lines.<sup>[9]</sup>
- Selective Cytostatic Agents: 2-Aminothiophene-3-carboxylic acid ester derivatives have demonstrated unusual cytostatic selectivity for certain cancer cell lines, including T-cell lymphoma, prostate cancer, kidney carcinoma, and hepatoma.<sup>[10]</sup>
- ROR $\gamma$ t Modulators: Derivatives of 4,5,6,7-tetrahydro-benzothiophene have been identified as potent modulators of the Retinoic Acid Receptor-related Orphan Receptor  $\gamma$ t (ROR $\gamma$ t), a potential target for inflammatory and autoimmune diseases.<sup>[11]</sup>

## Workflow for Sourcing and Synthesis

The following diagram illustrates a typical workflow for a research organization to source **2-Acetyl-3-methylthiophene** or to synthesize a related derivative.

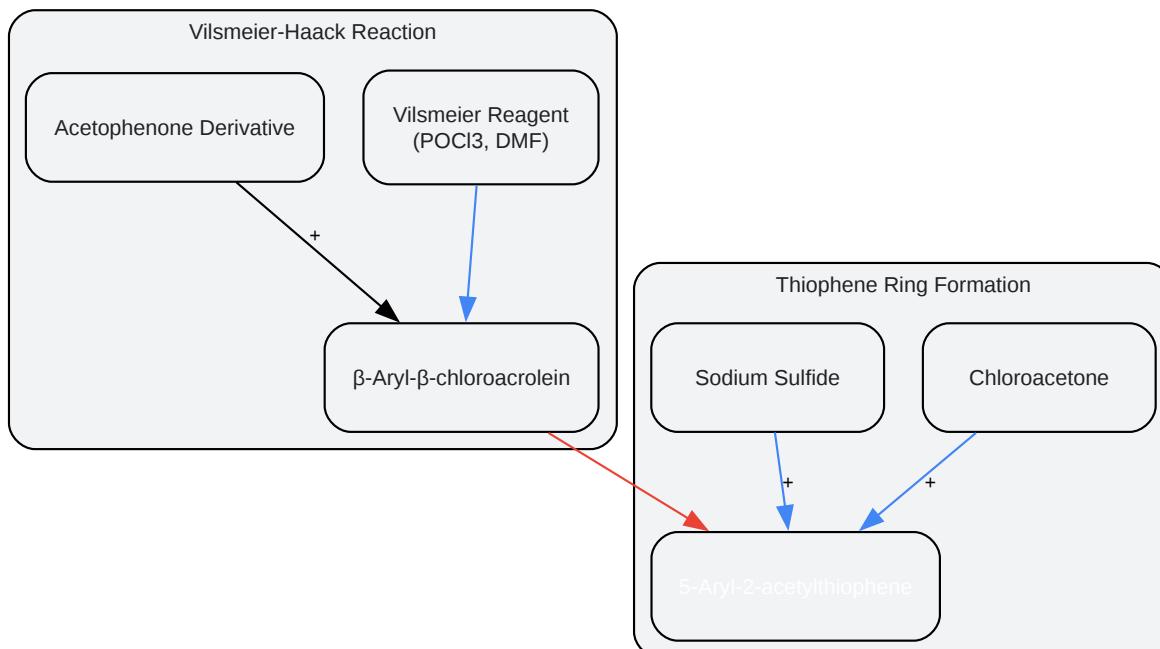


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Caption: Sourcing and Synthesis Workflow.

## Synthetic Pathway Overview

This diagram illustrates the general chemical transformations involved in the synthesis of 5-aryl-2-acetylthiophene derivatives, highlighting the role of acetylated thiophenes as key intermediates.

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Caption: Generalized Synthetic Pathway.

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- To cite this document: BenchChem. [Commercial Sourcing and Synthetic Guide for 2-Acetyl-3-methylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083005#commercial-suppliers-of-2-acetyl-3-methylthiophene\]](https://www.benchchem.com/product/b083005#commercial-suppliers-of-2-acetyl-3-methylthiophene)

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)